

# Application Notes and Protocols: Solubility of 5-((tert-Butoxycarbonyl)amino)nicotinic acid

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## Compound of Interest

Compound Name: 5-((tert-Butoxycarbonyl)amino)nicotinic acid

Cat. No.: B1291828

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **5-((tert-Butoxycarbonyl)amino)nicotinic acid** is a derivative of nicotinic acid (Vitamin B3) and a valuable building block in medicinal chemistry and drug development. The tert-butoxycarbonyl (Boc) protecting group makes it suitable for use in peptide synthesis and the creation of complex molecular architectures. Understanding its solubility in various organic solvents is critical for its effective use in synthesis, purification, formulation, and biological screening processes. Poor solubility can lead to challenges in reaction kinetics, inaccurate results in biological assays, and difficulties in developing suitable drug delivery systems.<sup>[1][2]</sup>

This document provides detailed protocols for determining both the qualitative and quantitative solubility of **5-((tert-Butoxycarbonyl)amino)nicotinic acid**. It also includes templates for data presentation and visual diagrams to illustrate the experimental workflow and a relevant biological pathway associated with its parent molecule, nicotinic acid.

## Data Presentation

As specific quantitative solubility data for **5-((tert-Butoxycarbonyl)amino)nicotinic acid** is not extensively available in published literature, the following tables are provided as templates for researchers to record their experimental findings.

Table 1: Qualitative Solubility of **5-((tert-Butoxycarbonyl)amino)nicotinic acid**

Solvent	Classification (e.g., Soluble, Sparingly Soluble, Insoluble)	Observations (e.g., Color change, Exothermic)
Methanol		
Ethanol		
Isopropanol		
Acetone		
Acetonitrile		
Dimethyl Sulfoxide (DMSO)		
N,N-Dimethylformamide (DMF)		
Tetrahydrofuran (THF)		
Ethyl Acetate		
Dichloromethane (DCM)		
Chloroform		
Toluene		

Table 2: Quantitative (Thermodynamic) Solubility of **5-((tert-Butoxycarbonyl)amino)nicotinic acid**

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (μM)	Method of Quantification
Methanol	25	HPLC / UV-Vis		
Ethanol	25	HPLC / UV-Vis		
Acetonitrile	25	HPLC / UV-Vis		
Dimethyl Sulfoxide (DMSO)	25	HPLC / UV-Vis		
Ethyl Acetate	25	HPLC / UV-Vis		
Dichloromethane (DCM)	25	HPLC / UV-Vis		

## Experimental Protocols

### Protocol 1: Rapid Qualitative Solubility Assessment

This protocol provides a quick method to estimate the solubility of the compound in various solvents, which is useful for selecting solvents for reactions or initial screening.

Materials:

- **5-((tert-Butoxycarbonyl)amino)nicotinic acid**
- Selected organic solvents (see Table 1)
- Small vials or test tubes (e.g., 1.5 mL or 4 mL)
- Vortex mixer
- Analytical balance

Procedure:

- Weigh approximately 5 mg of **5-((tert-Butoxycarbonyl)amino)nicotinic acid** and place it into a clean, dry vial.

- Add 0.5 mL of the selected solvent to the vial. This creates an initial concentration of ~10 mg/mL.
- Cap the vial securely and vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution against a contrasting background.
  - Soluble: If the solid completely dissolves, forming a clear solution.
  - Sparingly Soluble: If a significant portion of the solid dissolves but some undissolved particles remain.
  - Insoluble: If the solid does not appear to dissolve at all.
- Record the observations in Table 1. Repeat for each solvent.

## Protocol 2: Quantitative Thermodynamic Solubility Determination (Shake-Flask Method)

This protocol determines the equilibrium (thermodynamic) solubility, which is a crucial parameter for pre-formulation and biopharmaceutical studies.<sup>[2][3][4]</sup> The shake-flask method is a widely accepted technique for this purpose.<sup>[3]</sup>

Materials:

- **5-((tert-Butoxycarbonyl)amino)nicotinic acid** (solid powder)
- Selected organic solvents
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- Syringe filters (e.g., 0.22 µm PTFE or appropriate material)
- Analytical balance
- Quantification instrument (e.g., HPLC-UV, UV-Vis Spectrophotometer)

#### Procedure:

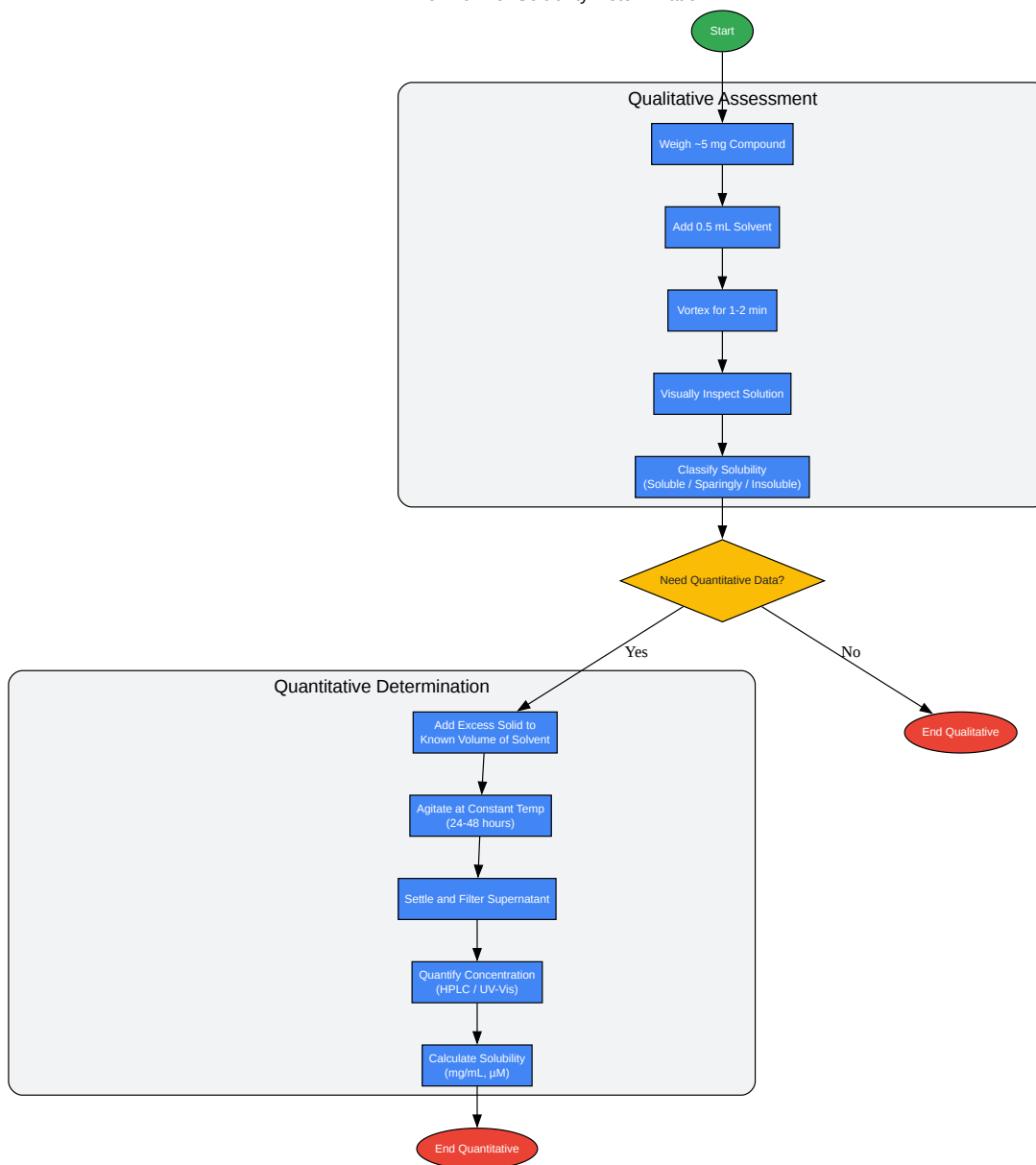
- **Preparation:** Add an excess amount of solid **5-((tert-Butoxycarbonyl)amino)nicotinic acid** to a vial (e.g., add 10-20 mg to 1 mL of solvent). The presence of undissolved solid at the end of the experiment is essential to ensure saturation.
- **Equilibration:** Cap the vials tightly and place them in an orbital shaker set to a constant temperature (e.g., 25 °C). Agitate the samples for 24 to 48 hours to ensure that equilibrium is reached.<sup>[3]</sup>
- **Phase Separation:** After incubation, allow the vials to stand undisturbed at the set temperature for at least 1 hour to let the excess solid settle.
- **Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Attach a syringe filter and dispense the clear, filtered saturated solution into a clean vial. This step is critical to remove all undissolved particles.<sup>[1]</sup>
- **Dilution:** Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry) to determine the concentration of the dissolved compound.<sup>[5][6]</sup>
- **Calculation:** Calculate the solubility in mg/mL or  $\mu\text{M}$  by back-calculating from the measured concentration of the diluted sample, accounting for the dilution factor.
- Record the final values in Table 2.

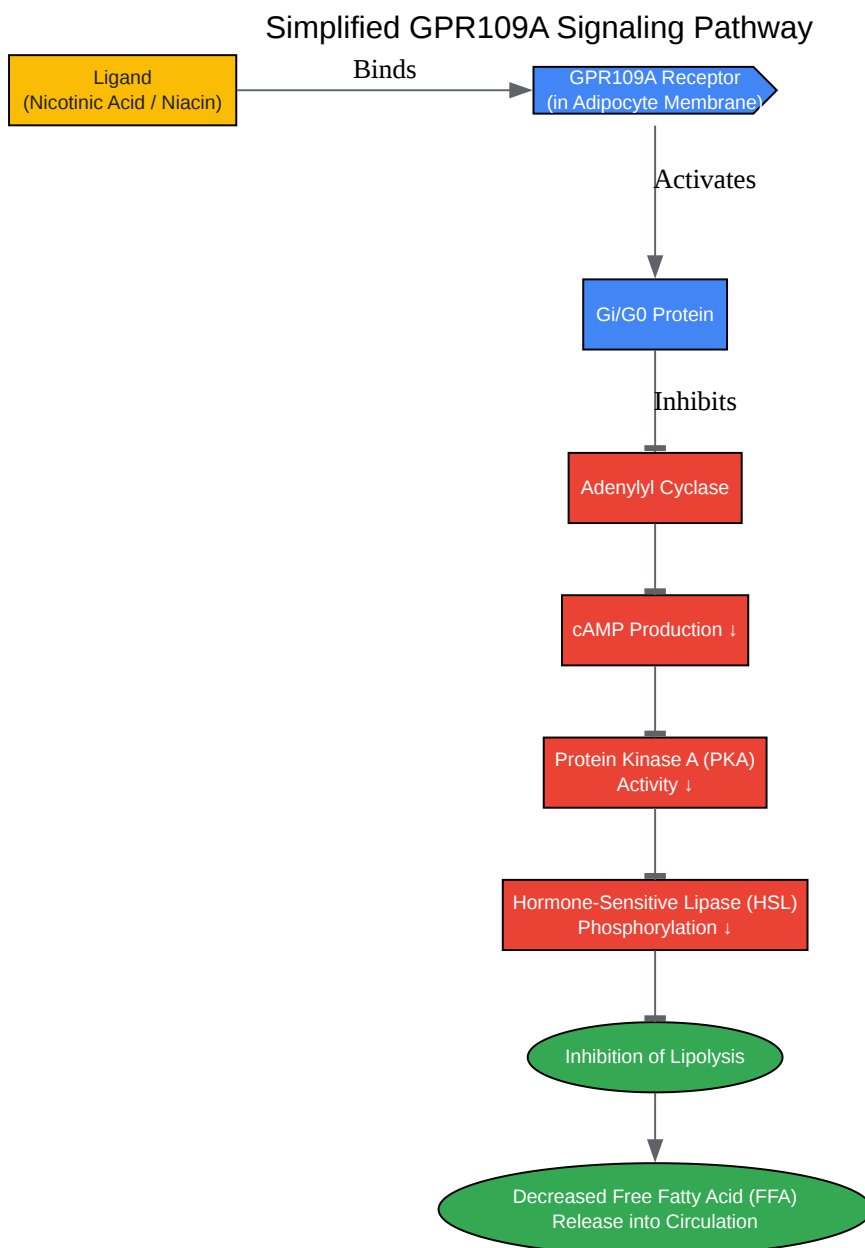
## Visualized Workflows and Pathways

### Experimental Workflow Diagram

The following diagram illustrates the logical flow for determining the solubility of **5-((tert-Butoxycarbonyl)amino)nicotinic acid**.

## Workflow for Solubility Determination





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